

cycloheptanol chemical and physical properties

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Compound of Interest

Compound Name: Cycloheptanol

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An In-depth Technical Guide to the Chemical and Physical Properties of **Cycloheptanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **cycloheptanol**. The information is curated for professionals in research and development who require precise data for experimental design, synthesis, and drug development applications. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and visualizes logical workflows and chemical pathways.

Core Properties of Cycloheptanol

Cycloheptanol (CAS No: 502-41-0) is a cyclic alcohol with a seven-membered carbon ring.^[1] It presents as a colorless liquid at room temperature with a mild, pleasant odor.^{[1][2]} As a secondary alcohol, the hydroxyl group is attached to a carbon atom that is bonded to two other carbon atoms, which dictates its characteristic reactivity.^[1]

Physical Properties

The physical characteristics of **cycloheptanol** are essential for its handling, purification, and use as a solvent or reactant. Key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O	[1][3][4]
Molecular Weight	114.19 g/mol	[3][4][5][6]
Appearance	Colorless to light yellow clear liquid	[1][2][5]
Melting Point	2 °C	[3][7]
Boiling Point	185 °C at 760 mmHg 79-82 °C at 12 Torr	[7][8] [3]
Density	0.9532 g/cm ³ at 20 °C 0.948 g/mL at 25 °C	[3] [8]
Refractive Index (n ²⁰ /D)	1.475 - 1.479	[7][8]
Solubility	Slightly soluble in water (5.18 g/L at 25 °C, est.) Soluble in ethanol, ether	[1][7]
Vapor Pressure	0.2 mmHg at 25 °C (est.)	[7]
Flash Point	71.11 °C (160 °F)	[7]
logP (Octanol/Water)	1.900 (est.)	[7]

Spectroscopic Data

Spectroscopic data is critical for the structural elucidation and purity assessment of **cycloheptanol**.

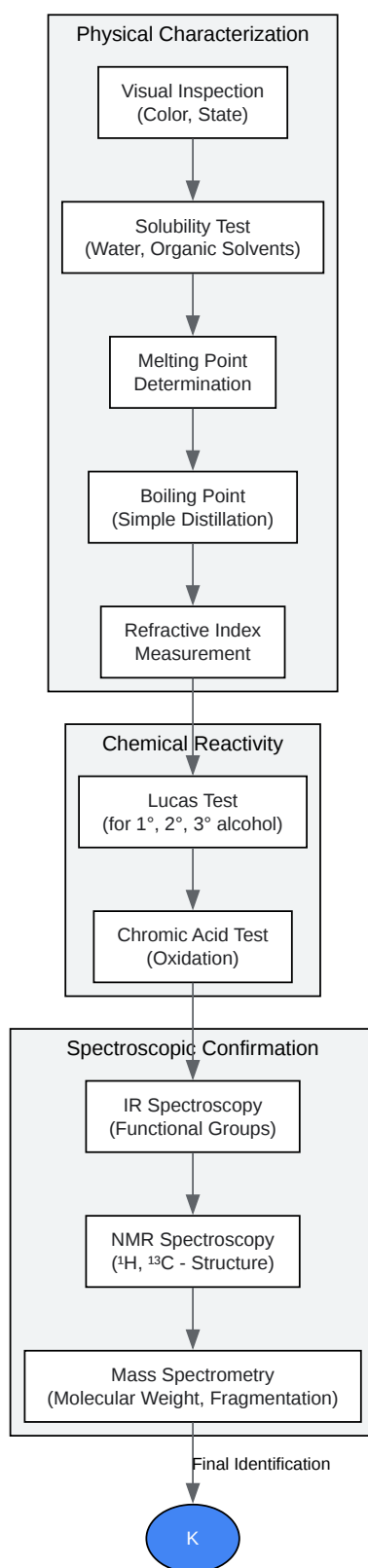
Spectrum Type	Key Features / Notes	Source(s)
^1H NMR	Spectra available for review. The proton attached to the hydroxyl-bearing carbon and the hydroxyl proton itself will show characteristic shifts.	[4] [9]
^{13}C NMR	Spectra available for review. The carbon atom bonded to the hydroxyl group will exhibit a characteristic downfield shift.	[4] [10]
Infrared (IR)	A strong, broad absorption band is expected in the region of $3200\text{-}3600\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol group. A strong band around $2850\text{-}3000\text{ cm}^{-1}$ corresponds to C-H stretching.	[4] [11]
Mass Spec (MS)	The mass spectrum shows characteristic fragmentation patterns for a cyclic alcohol.	[4] [12]
Raman	Spectra available for review.	[4]

Experimental Protocols

The following sections detail standardized methodologies for determining the key properties of **cycloheptanol**.

Workflow for Property Determination

The logical flow for characterizing an unknown sample suspected to be **cycloheptanol** involves a series of physical and chemical tests, followed by spectroscopic confirmation.



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Caption: Logical workflow for the identification and characterization of **cycloheptanol**.

Determination of Physical Properties

1. Boiling Point Determination via Simple Distillation:

- Objective: To purify the liquid and determine its boiling point at atmospheric pressure.
- Apparatus: Round-bottom flask, heating mantle, distillation head with thermometer, condenser, and receiving flask.
- Procedure:
 - Place approximately 20-30 mL of the **cycloheptanol** sample into the round-bottom flask along with a few boiling stones.[\[13\]](#)
 - Assemble the simple distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.[\[13\]](#)
 - Begin heating the flask gently. Record the temperature when the first drop of distillate is collected in the receiving flask.[\[13\]](#)
 - Continue distillation at a steady rate (1-2 drops per second) and record the temperature range over which the majority of the liquid distills. This range is the boiling point. For pure **cycloheptanol**, this should be stable around 185 °C at 760 mmHg.[\[7\]](#)[\[8\]](#)

2. Solubility Test:

- Objective: To assess the solubility of **cycloheptanol** in polar (water) and non-polar solvents.
- Procedure:
 - Place 2.0 mL of deionized water into a small test tube.
 - Add **cycloheptanol** dropwise, shaking the mixture after each drop.[\[14\]](#)[\[15\]](#)
 - Observe the miscibility. **Cycloheptanol** will show slight solubility.[\[1\]](#)

- Repeat the procedure with organic solvents like ethanol or diethyl ether, where **cycloheptanol** should be fully miscible.[1]

Analysis of Chemical Properties

1. Oxidation with Chromic Acid (Jones Reagent):

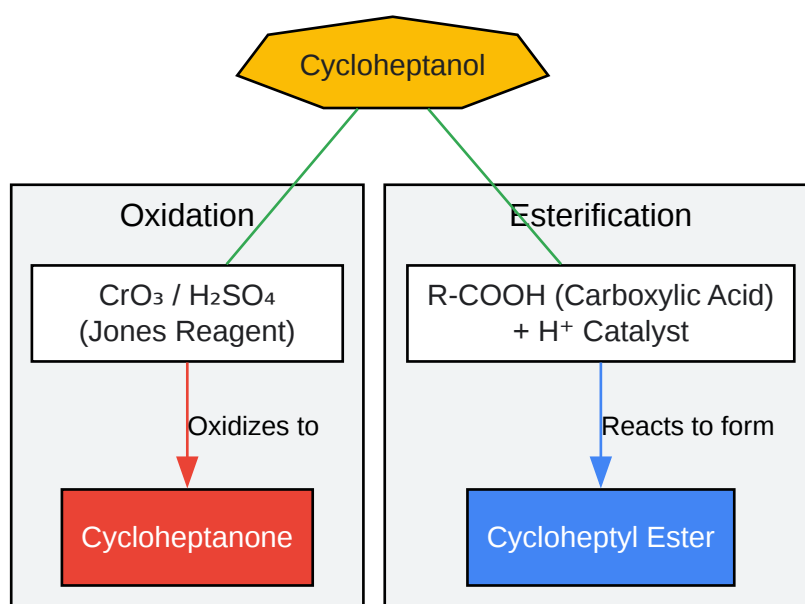
- Objective: To confirm that **cycloheptanol** is a primary or secondary alcohol. Tertiary alcohols do not react.
- Apparatus: Small test tube.
- Procedure:
 - In a test tube, dissolve 2-3 drops of **cycloheptanol** in 1 mL of acetone.[15][16]
 - Add 1-2 drops of the Jones reagent (a solution of chromium trioxide in sulfuric acid).
 - A positive test for a secondary alcohol like **cycloheptanol** is a rapid color change from the orange of Cr^{6+} to a green or blue-green color of Cr^{3+} within a few seconds.[15][16]

2. Esterification:

- Objective: To demonstrate the formation of an ester, a characteristic reaction of alcohols.
- Procedure:
 - In a test tube, mix 5-6 drops of **cycloheptanol** with 5-6 drops of glacial acetic acid.[15]
 - Carefully add 1 drop of concentrated sulfuric acid as a catalyst.
 - Gently warm the mixture in a hot water bath for approximately 5 minutes.[15]
 - Cool the tube and then carefully pour the contents into a beaker containing cold water.
 - A pleasant, fruity odor of the resulting ester (cycloheptyl acetate) indicates a positive reaction.[14]

Chemical Reactivity Pathways

As a secondary alcohol, **cycloheptanol** undergoes several key reactions, primarily involving the hydroxyl group. The diagram below illustrates two fundamental transformations: oxidation to a ketone and esterification with a carboxylic acid.



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Caption: Key chemical reaction pathways for **cycloheptanol**.

Safety and Handling

Proper handling of **cycloheptanol** is essential to ensure laboratory safety. It is a combustible liquid and can cause irritation.^{[2][5]}

Hazard Type	Precautionary Measures	Source(s)
Flammability	Combustible liquid. Keep away from heat, sparks, open flames, and other ignition sources.[2][4][5] Use in a well-ventilated area.[5]	
Health Hazards	May cause eye, skin, and respiratory tract irritation.[2][5] Ingestion may cause gastrointestinal irritation.[5]	
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, chemical-resistant gloves, and protective clothing to prevent skin exposure.[5] [17][18] Use a respirator if ventilation is inadequate.[5]	
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acid chlorides, and acid anhydrides.[2][5]	
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes.[5] Skin: Flush skin with plenty of soap and water. [5] Inhalation: Remove to fresh air.[5] Ingestion: Do NOT induce vomiting. Rinse mouth and drink water. Seek medical aid.[5]	

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